

Comparing human Secretin (28-54) with porcine and rat secretin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Secretin (28-54), human

Cat. No.: B14756563

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A Comparative Analysis of Human, Porcine, and Rat Secretin

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of human, porcine, and rat secretin, focusing on their amino acid sequences, biological activities, and the intracellular signaling pathways they trigger. The information presented is supported by experimental data to aid in the selection of the most appropriate secretin analog for research and therapeutic development.

Amino Acid Sequence Comparison

Human, porcine, and rat secretin are all 27-amino acid peptides that exhibit a high degree of sequence homology. The mature secretin peptide is derived from the prosecretin protein, where it constitutes residues 28-54. The primary differences are found at positions 14, 15, and 16. Porcine and bovine secretin share an identical amino acid sequence.

Position																				
	1	2	3	4	5	6	7	8	9	10	11	12	13	14	15	16	17	18	19	20
Human	H	S	D	G	T	F	T	S	E	L	S	R	L	R	E	G	A	R	L	Q
Porcine	H	S	D	G	T	F	T	S	E	L	S	R	L	R	D	S	A	R	L	Q
Rat	H	S	D	G	T	F	T	S	E	L	S	R	L	Q	D	S	A	R	L	Q

Table 1: Amino Acid Sequence Alignment of Human, Porcine, and Rat Secretin. Differences are highlighted in bold.

Biological Activity and Receptor Binding Affinity

Studies comparing the biological potency and receptor binding affinity of these secretin orthologs indicate a high degree of functional conservation, particularly between the human and rat forms.

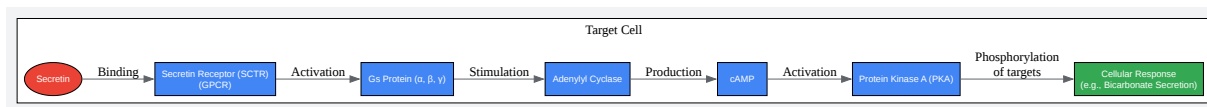
Ligand	Receptor	Assay Type	Value	Reference
Human Secretin	Human Secretin Receptor	cAMP Accumulation	EC50: 9.5 pM	[1]
Human Secretin	Human Secretin Receptor	Radioligand Binding	IC50: 0.325 nM	[2]
Rat Secretin	Human Secretin Receptor	Radioligand Binding	IC50: 1.231 nM	[2]

Table 2: Comparative Biological Activity and Receptor Binding Affinity of Secretin Analogs. EC50 (half-maximal effective concentration) is a measure of potency in a functional assay, while IC50 (half-maximal inhibitory concentration) reflects the binding affinity in a competition assay.

Experimental evidence suggests that human and rat secretin are equipotent when acting on human, rat, or rabbit secretin receptors.[3] Similarly, synthetic and natural porcine secretin have been shown to be equipotent in their effects on pancreatic secretion in dogs.[4] A study on pancreatic function testing in humans concluded that synthetic porcine and synthetic human secretin are bioequivalent to biologic porcine secretin and can be used interchangeably.[5]

Secretin Signaling Pathway

Secretin exerts its physiological effects by binding to the secretin receptor (SCTR), a member of the Class B G-protein coupled receptor (GPCR) family. Upon ligand binding, the receptor undergoes a conformational change that activates the associated heterotrimeric Gs protein. This activation leads to the dissociation of the G α s subunit, which in turn stimulates adenylyl cyclase to produce cyclic adenosine monophosphate (cAMP). Increased intracellular cAMP levels then activate Protein Kinase A (PKA), which phosphorylates downstream target proteins, leading to the characteristic physiological responses to secretin, such as the secretion of bicarbonate and water from pancreatic ductal cells.



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References

- 1. Muscarinic receptor subtypes in human and rat colon smooth muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Properties of a recombinant human secretin receptor: a comparison with the rat and rabbit receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Comparison of the biological potency of a new synthetic preparation of secretin with that of natural porcine secretin in the dog - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Comparison of biologic porcine secretin, synthetic porcine secretin, and synthetic human secretin in pancreatic function testing - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparing human Secretin (28-54) with porcine and rat secretin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14756563#comparing-human-secretin-28-54-with-porcine-and-rat-secretin]

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